

Validated Method for Tinoridine Sample Preparation in Rat Plasma

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Compound Focus: Tinoridine

CAS No.: 24237-54-5

Cat. No.: S589076

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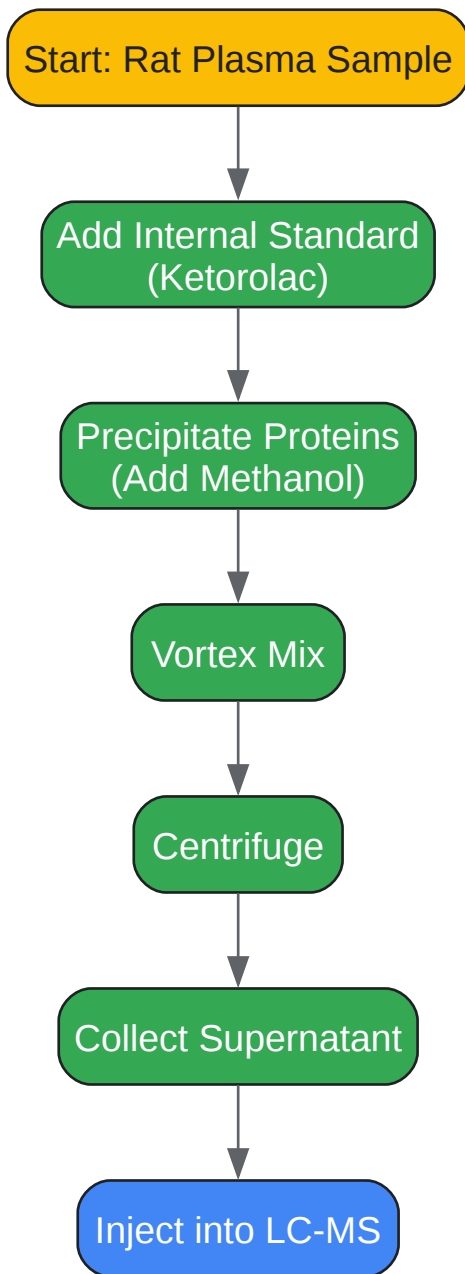
The table below summarizes a validated Liquid Chromatography-Mass Spectrometry (LC-MS) method for the quantification of **Tinoridine** hydrochloride in rat plasma, as detailed in the search results [1]. This can serve as a reliable starting protocol.

Parameter	Specification
Application	Quantification of Tinoridine HCl in rat plasma for pharmacokinetic studies
Sample Pre-treatment	Protein Precipitation [1]
Pre-treatment Details	Methanol used for protein precipitation [1]
Chromatography Column	Zorbax extended C18 column (50 mm × 2.1 mm, 1.8 μm) [1]
Mobile Phase	Acetonitrile and 0.1% formic acid in gradient elution mode [1]
Flow Rate	0.5 mL min ⁻¹ [1]
Detection Method	Positive ion electrospray ionization mass spectrometry (ESI+) [1]
Target Ions ([M+H] ⁺)	<i>m/z</i> 317 for Tinoridine; <i>m/z</i> 256 for Ketorolac (Internal Standard) [1]
Calibration Range	2–200 ng mL ⁻¹ [1]

This methodology has been successfully applied to pharmacokinetic studies in rats [1]. A separate study on metabolite identification also used a simple protein precipitation method with acetonitrile, followed by solid-phase extraction to enrich the samples [2].

Experimental Workflow: Protein Precipitation for LC-MS

The following diagram illustrates the general workflow for the sample preparation method described above.



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Frequently Asked Questions

- **What is a suitable internal standard for Tinoridine quantification in biological samples?** In the validated LC-MS method, **ketorolac tromethamine** was successfully used as an internal standard for the quantification of **Tinoridine** in rat plasma [1].

- **Besides LC-MS, what other analytical techniques are used for Tinoridine?** While LC-MS is prominent for complex biological matrices [1] [2], other techniques like Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) are standard for drug analysis. For instance, a similar drug (Tizanidine) was analyzed using a C18 column with a UV detector at 318 nm [3]. UV-Vis spectroscopy is another fundamental technique for analyzing compounds that absorb in the ultraviolet or visible range [4] [5].

Important Limitations & Knowledge Gaps

Please note the following constraints of the information gathered:

- **Limited Techniques:** The search results only provide explicit sample preparation details for **LC-MS analysis** of **Tinoridine** in a **rat plasma** matrix [1] [2]. Methods for other techniques (e.g., pure drug analysis) or other sample types are not covered.
- **Lack of Troubleshooting Content:** None of the searched articles contained specific troubleshooting guides or FAQs addressing common problems like low recovery, poor chromatography, or ion suppression in **Tinoridine** analysis.

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